

Methoxymethyl Acetate: A Technical Guide to its Biodegradability and Environmental Fate

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Compound of Interest

Compound Name: Methoxymethyl acetate

Cat. No.: B1615274

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Disclaimer: Direct experimental data on the biodegradability and environmental fate of **methoxymethyl acetate** is limited in publicly available literature. This guide summarizes available information and utilizes data from the structurally similar compound, 1-methoxy-2-propyl acetate (also known as propylene glycol monomethyl ether acetate, PGMEA), as a surrogate to provide a comprehensive overview. The use of surrogate data is a common practice in environmental risk assessment when compound-specific information is unavailable, but the inherent uncertainties should be considered.

Introduction

Methoxymethyl acetate is a solvent with potential applications in various industries, including pharmaceuticals and chemical synthesis. Understanding its environmental persistence and degradation pathways is crucial for conducting thorough environmental risk assessments and ensuring responsible chemical stewardship. This technical guide provides an in-depth analysis of the biodegradability and environmental fate of **methoxymethyl acetate**, drawing upon data from its close structural analog, 1-methoxy-2-propyl acetate (PGMEA), to fill existing data gaps.

Physicochemical Properties

The environmental distribution and behavior of a chemical are largely governed by its physicochemical properties. As direct data for **methoxymethyl acetate** is scarce, the properties of PGMEA are presented here as a reasonable estimate.

Property	Value (for 1-methoxy-2-propyl acetate)	Reference
Molecular Formula	C6H12O3	[1]
Molecular Weight	132.16 g/mol	[1]
Water Solubility	1.98 x 10 ⁵ mg/L at 25 °C	[1]
Vapor Pressure	3.92 mm Hg at 25 °C	[1]
Log K _{ow} (Octanol-Water Partition Coefficient)	0.56	[2]
Henry's Law Constant	3.4 x 10 ⁻⁶ atm-m ³ /mol	[1]

Biodegradability

The biodegradability of a substance is a key indicator of its persistence in the environment. "Ready biodegradability" tests, such as those outlined in the OECD 301 series, are used to assess the potential for rapid and ultimate degradation in an aerobic environment.

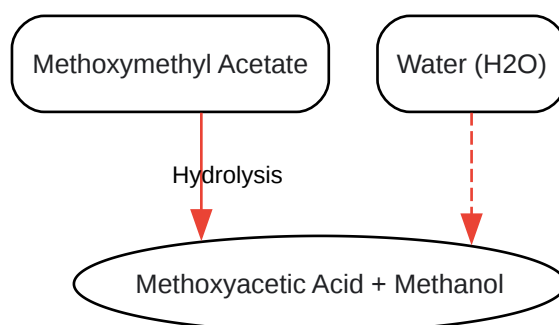
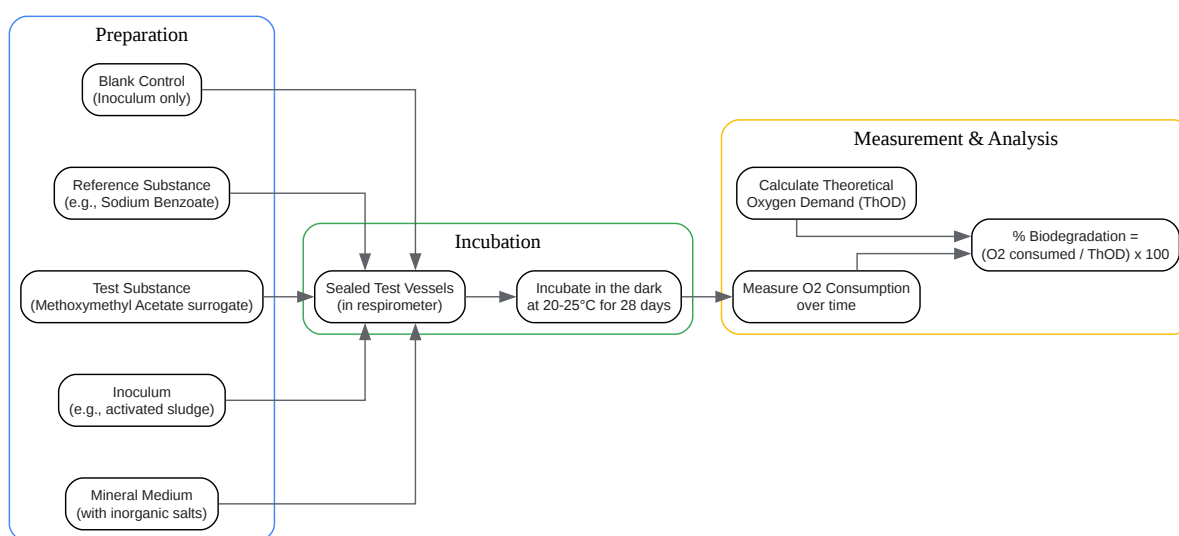
Based on data for the surrogate compound PGMEA, **methoxymethyl acetate** is expected to be readily biodegradable.

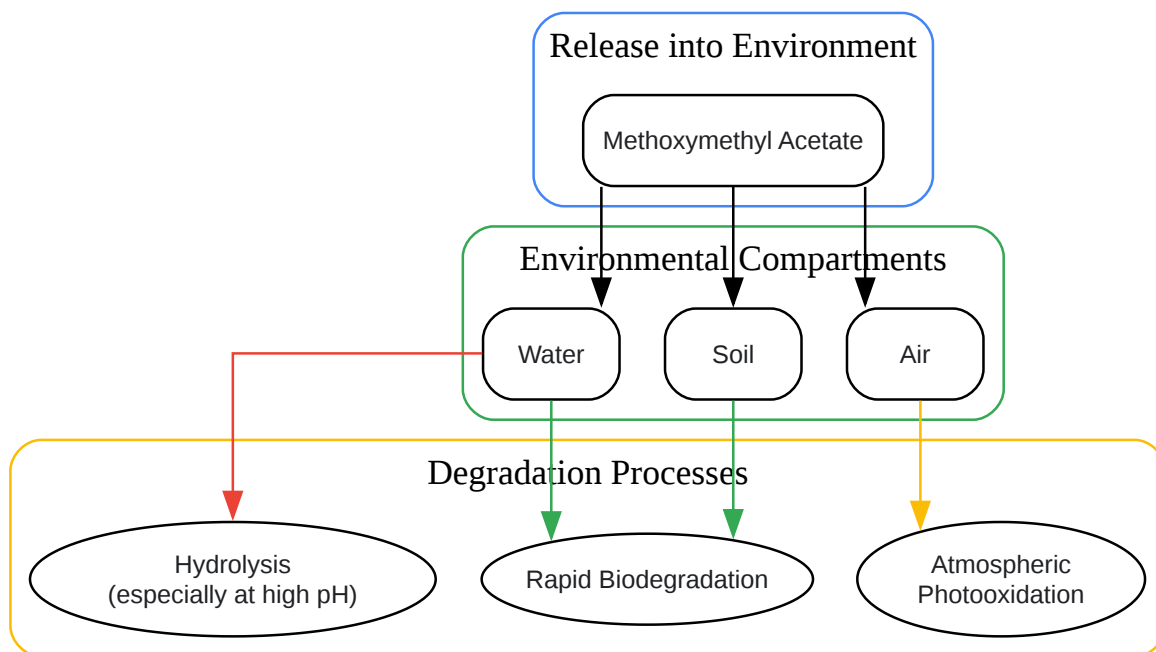
Test Guideline	Surrogate Compound	Result	Duration	Reference
OECD 301F (Manometric Respirometry)	1-Methoxy-2-propyl acetate (PGMEA)	99% degradation	28 days	[3]
OECD 301C (MITI Test I)	1-Methoxy-2-propyl acetate (PGMEA)	87% degradation (by BOD)	28 days	[3]

Experimental Protocol: OECD Test Guideline 301F (Manometric Respirometry)

This test method evaluates the biodegradability of a chemical substance by measuring the amount of oxygen consumed by microorganisms during its degradation.

Diagram: Experimental Workflow for OECD 301F





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